

Retinol Acetate: A Technical Guide to its Properties, Analysis, and Biological Activity

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Compound of Interest

Compound Name: Retinol, acetate

Cat. No.: B7790764

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This technical guide provides an in-depth overview of retinol acetate, a key synthetic derivative of vitamin A. The document details its chemical properties, analytical quantification, and its mechanism of action through the retinoid signaling pathway. Experimental protocols from seminal research are provided to offer practical insights for laboratory applications.

Core Properties of Retinol Acetate

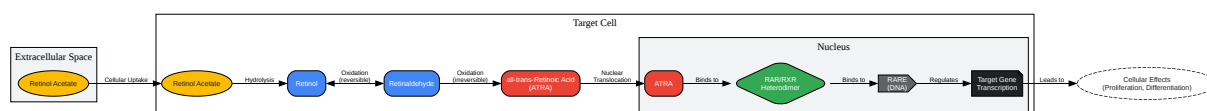
Retinol acetate, the acetate ester of retinol, is a fat-soluble compound widely used in dietary supplements, fortified foods, and cosmetic applications due to its enhanced stability compared to retinol. Its biological activity is primarily exerted after its conversion to retinoic acid within the body.

| Property | Value | Reference |
|-------------------|--|------------------|
| CAS Number | 127-47-9 | --INVALID-LINK-- |
| Molecular Formula | C ₂₂ H ₃₂ O ₂ | --INVALID-LINK-- |
| Molecular Weight | 328.49 g/mol | --INVALID-LINK-- |

The Retinoid Signaling Pathway: Mechanism of Action

Retinol acetate itself is not the primary bioactive molecule. Upon absorption, it is hydrolyzed to retinol, which is then oxidized in a two-step process to its active form, all-trans-retinoic acid (ATRA).[1][2][3] ATRA is the key ligand that modulates gene expression by binding to nuclear receptors.

The canonical retinoid signaling pathway begins with the transport of retinol into the cell. Intracellularly, retinol is reversibly oxidized to retinaldehyde, which is then irreversibly oxidized to ATRA.[2] ATRA is transported into the nucleus where it binds to the Retinoic Acid Receptor (RAR), which is heterodimerized with the Retinoid X Receptor (RXR). This ligand-receptor complex then binds to specific DNA sequences known as Retinoic Acid Response Elements (RAREs) in the promoter regions of target genes, thereby regulating their transcription.[3][4][5] This regulation of gene expression underlies the profound effects of retinoids on cellular processes such as proliferation, differentiation, and apoptosis.[4][5]



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